

Unveiling the Molecular Weight of Fmoc-D-Ala-OH-d3: A Technical Overview

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Compound of Interest

Compound Name: *Fmoc-D-Ala-OH-d3*

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This technical guide provides a detailed analysis of the molecular weight of the deuterated amino acid derivative, **Fmoc-D-Ala-OH-d3**. This document is intended for researchers, scientists, and professionals in the field of drug development and peptide synthesis who utilize stable isotope-labeled compounds for applications such as quantitative proteomics, metabolic tracing, and as internal standards in mass spectrometry.

Introduction

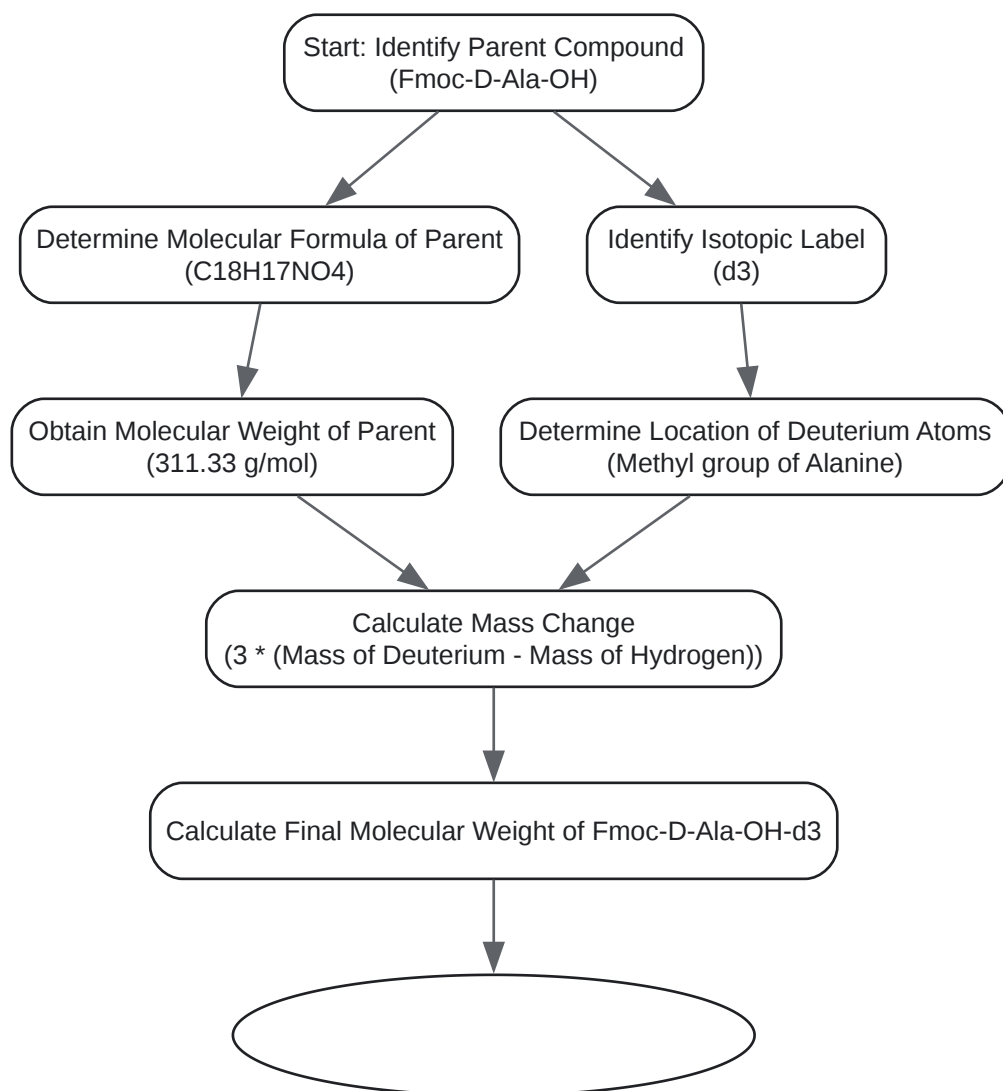
Fmoc-D-Ala-OH, or N- α -(9-Fluorenylmethoxycarbonyl)-D-alanine, is a commonly used building block in solid-phase peptide synthesis. The incorporation of stable isotopes, such as deuterium (^2H or D), into such molecules is a critical technique for a variety of analytical and research applications. This guide focuses on the d3 isotopologue of Fmoc-D-Ala-OH, where three hydrogen atoms have been replaced by deuterium. Specifically, the deuterium atoms are located on the methyl group of the alanine side chain, resulting in the chemical name N-(9-Fluorenylmethoxycarbonyl)-3,3,3-trideutero-D-alanine.

Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The introduction of deuterium atoms alters the molecular weight of the parent compound due to the mass difference between hydrogen and deuterium.

Experimental Workflow for Molecular Weight Calculation

The process for determining the molecular weight of **Fmoc-D-Ala-OH-d3** is outlined in the workflow diagram below. This involves identifying the molecular formula of the non-deuterated compound, determining the number and location of the deuterium labels, and calculating the final molecular weight based on the atomic masses of the elements.



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Figure 1: Workflow for the calculation of the molecular weight of **Fmoc-D-Ala-OH-d3**.

Quantitative Data Summary

The molecular weights of Fmoc-D-Ala-OH and its deuterated analogue, **Fmoc-D-Ala-OH-d3**, are summarized in the table below for direct comparison. The molecular formula for the deuterated compound is C18H14D3NO4.[1][2]

Compound	Molecular Formula	Molecular Weight (g/mol)
Fmoc-D-Ala-OH	C18H17NO4	311.33[3][4]
Fmoc-D-Ala-OH-d3	C18H14D3NO4	314.35[1][2]

Conclusion

The molecular weight of **Fmoc-D-Ala-OH-d3** is 314.35 g/mol . This value is derived from the molecular weight of the parent compound, Fmoc-D-Ala-OH (311.33 g/mol), by substituting three protons with three deuterium atoms on the alanine methyl group. Accurate knowledge of the molecular weight of such isotopically labeled compounds is fundamental for their precise use in quantitative analytical methods and for the synthesis of complex labeled molecules. Professionals in drug development and research can confidently utilize this value in their experimental designs and data analysis.

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